

PF-5274857 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: PF-5274857

Cat. No.: B610050

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Application Notes and Protocols for PF-5274857

For Researchers, Scientists, and Drug Development Professionals

Introduction

PF-5274857 is a potent and selective antagonist of the Smoothed (Smo) receptor, a key component of the Hedgehog (Hh) signaling pathway.^[1] Inhibition of this pathway is a promising therapeutic strategy for cancers dependent on aberrant Hh signaling, such as medulloblastoma and basal cell carcinoma.^[1] These application notes provide detailed information on the solubility of **PF-5274857** in various solvents, protocols for its use in in-vitro assays, and an overview of its mechanism of action.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₅ ClN ₄ O ₃ S	
Molecular Weight	436.96 g/mol	
CAS Number	1373615-35-0	

Solubility Data

The solubility of **PF-5274857** was determined in a range of common laboratory solvents. All data is presented at room temperature unless otherwise specified.

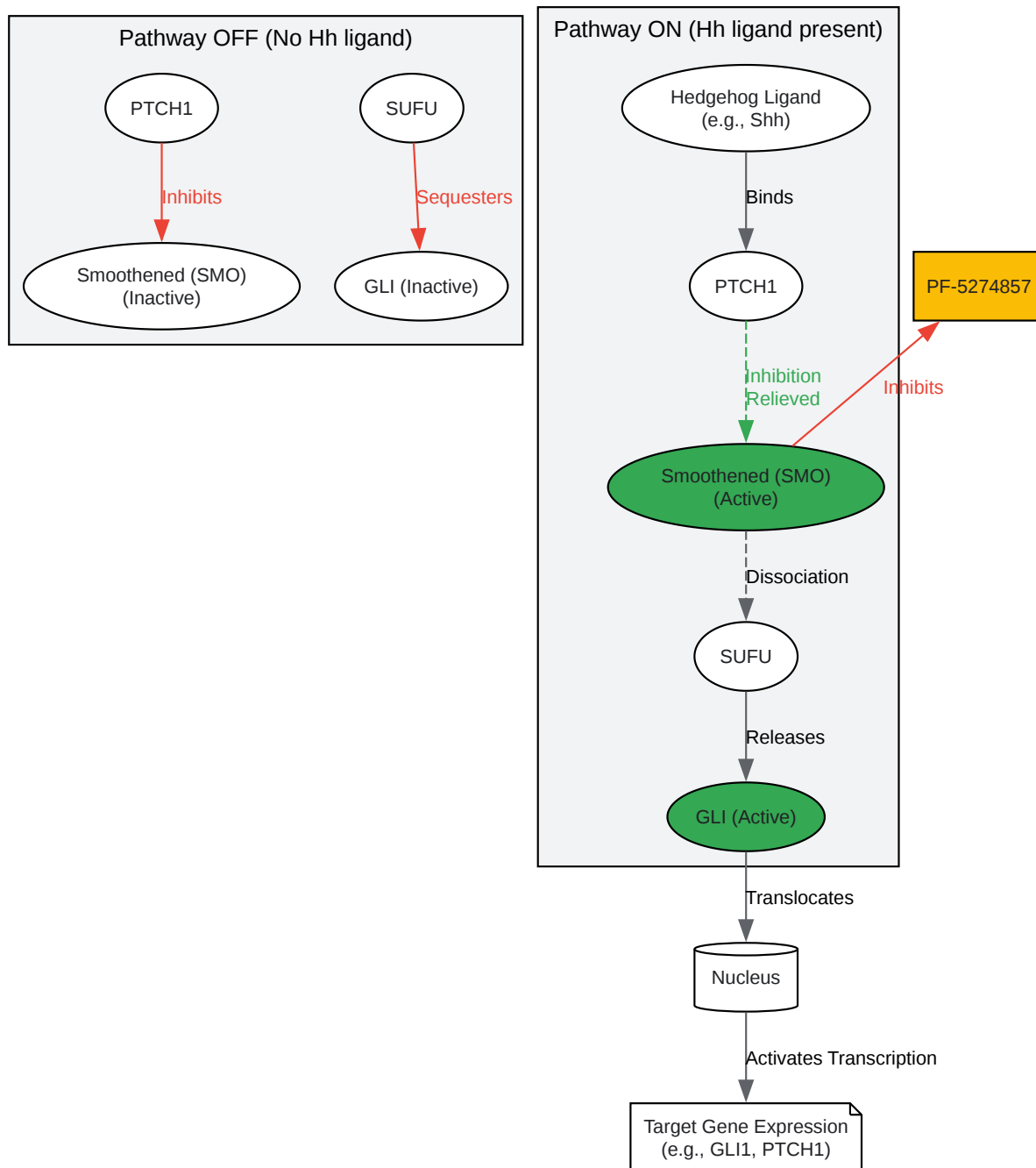
Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	≥ 19.65	≥ 45.0	Clear solution
Water	≥ 17.6 (with sonication)	≥ 40.3	Requires sonication to dissolve
Ethanol	Insoluble	-	
Methanol	Data not available	-	
Isopropanol	Data not available	-	
Acetonitrile	Data not available	-	
DMF	Data not available	-	

Note: It is recommended to prepare stock solutions in DMSO. For aqueous-based assays, further dilution of the DMSO stock into the aqueous buffer is advised. Ensure the final DMSO concentration in the assay is low (typically <0.5%) to avoid solvent-induced artifacts. The stability of **PF-5274857** in aqueous solutions, particularly at different pH values, has not been extensively reported and should be determined empirically for long-term experiments.

Signaling Pathway

PF-5274857 targets the Smoothened receptor within the Hedgehog signaling pathway. The diagram below illustrates the canonical pathway and the point of inhibition by **PF-5274857**.

Hedgehog Signaling Pathway and PF-5274857 Mechanism of Action

[Click to download full resolution via product page](#)Caption: Hedgehog signaling pathway and **PF-5274857** mechanism of action.

Experimental Protocols

Protocol 1: Preparation of PF-5274857 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **PF-5274857** in DMSO.

Materials:

- **PF-5274857** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Weighing:** Accurately weigh a precise amount of **PF-5274857** powder. For a 10 mM stock solution, you will need 4.37 mg per 1 mL of DMSO.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **PF-5274857** powder.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution, but avoid excessive heat.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Protocol 2: In Vitro Gli1-Luciferase Reporter Assay

This protocol is designed to quantify the inhibitory effect of **PF-5274857** on the Hedgehog pathway activity using a Gli-responsive luciferase reporter cell line (e.g., Shh-LIGHT2).

Materials:

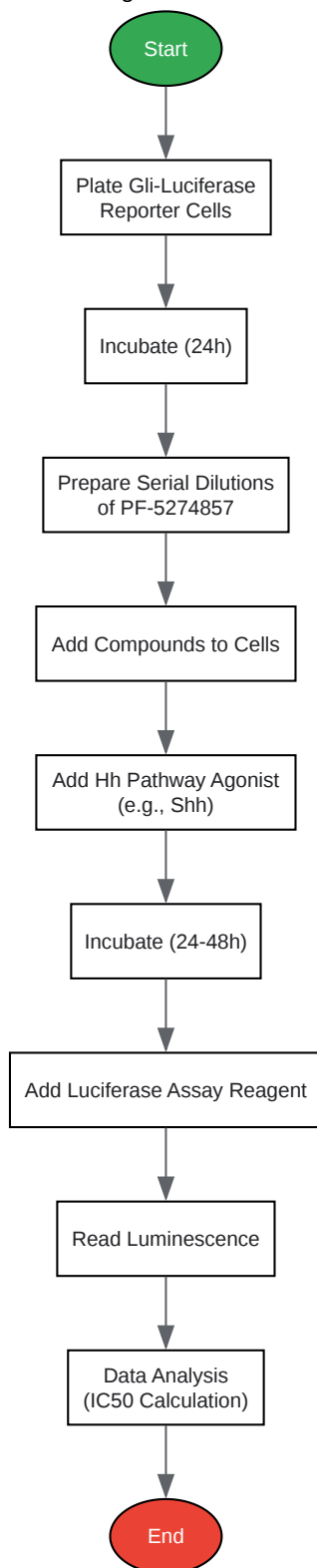
- Gli-responsive luciferase reporter cells (e.g., NIH/3T3-LIGHT2)
- Cell culture medium (e.g., DMEM with 10% FBS)
- Hedgehog pathway agonist (e.g., Sonic hedgehog (Shh) or Purmorphamine)
- **PF-5274857** stock solution (10 mM in DMSO)
- 96-well white, clear-bottom tissue culture plates
- Luciferase assay reagent (e.g., Dual-Glo® Luciferase Assay System)
- Luminometer

Procedure:

- Cell Seeding: Seed the reporter cells into a 96-well plate at a density that will result in a confluent monolayer on the day of the assay. Incubate at 37°C and 5% CO₂ overnight.
- Compound Preparation: Prepare serial dilutions of **PF-5274857** in the cell culture medium. Remember to include a vehicle control (DMSO) at the same final concentration as the highest concentration of the compound.
- Treatment: Remove the old medium from the cells and add the medium containing the different concentrations of **PF-5274857**.
- Pathway Activation: Add the Hedgehog pathway agonist to all wells except for the negative control wells.
- Incubation: Incubate the plate for 24-48 hours at 37°C and 5% CO₂.
- Luciferase Assay: On the day of the reading, allow the plate and luciferase assay reagents to equilibrate to room temperature. Perform the luciferase assay according to the manufacturer's instructions.

- **Data Analysis:** Measure the luminescence using a plate reader. Normalize the firefly luciferase signal to a control reporter (e.g., Renilla luciferase) if applicable. Calculate the IC_{50} value for **PF-5274857** by plotting the normalized luciferase activity against the log of the compound concentration.

Experimental Workflow for Testing PF-5274857 in a Gli1-Luciferase Assay

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Caption: Workflow for testing **PF-5274857** in a Gli1-Luciferase Assay.

Troubleshooting

- **Precipitation in Media:** If precipitation is observed upon dilution of the DMSO stock into aqueous media, try increasing the final DMSO concentration slightly (while staying within the cell line's tolerance) or preparing a more dilute intermediate stock in a co-solvent system if compatible with the assay.
- **Low Signal in Luciferase Assay:** Ensure cells are healthy and at the optimal confluency. Confirm the activity of the Hedgehog pathway agonist. Check the expiration date and proper storage of the luciferase assay reagents.
- **High Background Signal:** Use a plate with opaque white walls to minimize crosstalk between wells. Ensure complete cell lysis before reading the plate.

Safety Information

PF-5274857 is for research use only. Standard laboratory safety precautions should be followed. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Refer to the Safety Data Sheet (SDS) for more detailed information.

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References

- 1. Effective targeting of Hedgehog signaling in a medulloblastoma model with PF-5274857, a potent and selective Smoothened antagonist that penetrates the blood-brain barrier - PubMed [pubmed.ncbi.nlm.nih.gov]
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